

An In-depth Technical Guide to 2-Bromo-6-propoxynaphthalene

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Compound of Interest

Compound Name: 2-Bromo-6-propoxynaphthalene

CAS No.: 97476-14-7

Cat. No.: B1279862

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Bromo-6-propoxynaphthalene** (CAS No. 97476-14-7), a key building block in medicinal chemistry, particularly in the burgeoning field of targeted protein degradation. This document collates available physicochemical data, outlines a detailed synthetic protocol, and presents a logical workflow for its application in the development of novel therapeutics. Spectroscopic data, based on closely related analogs, is provided for characterization purposes. The information is intended to equip researchers and drug development professionals with the necessary knowledge to effectively utilize this compound in their scientific endeavors.

Chemical and Physical Properties

2-Bromo-6-propoxynaphthalene is a substituted naphthalene derivative. Its core structure, a bicyclic aromatic system, provides a rigid scaffold that is frequently employed in the design of bioactive molecules. The presence of a bromine atom offers a versatile handle for further

chemical modifications, such as cross-coupling reactions, while the propoxy group modulates the compound's lipophilicity and steric profile.

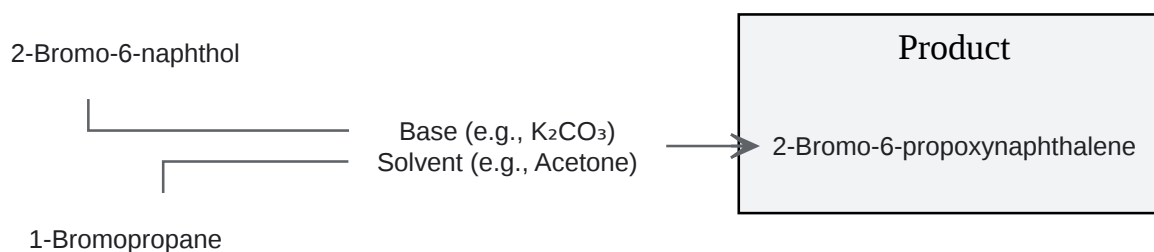
Table 1: Physicochemical Properties of **2-Bromo-6-propoxynaphthalene**

Property	Value	Source
CAS Number	97476-14-7	Multiple Chemical Suppliers
Molecular Formula	C ₁₃ H ₁₃ BrO	[1]
Molecular Weight	265.14 g/mol	[1]
Appearance	White to off-white solid (presumed)	General knowledge of similar compounds
Purity	≥96%	[1]
Storage	Room temperature	[1]
Product Family	Protein Degradation Building Blocks	[1]

Synthesis of 2-Bromo-6-propoxynaphthalene

The most common and efficient method for the synthesis of **2-Bromo-6-propoxynaphthalene** is the Williamson ether synthesis. This reaction involves the O-alkylation of 2-bromo-6-naphthol with a suitable propylating agent, such as 1-bromopropane, in the presence of a base.

Synthetic Scheme



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Caption: Williamson Ether Synthesis of **2-Bromo-6-propoxynaphthalene**.

Experimental Protocol

The following is a generalized experimental protocol based on the well-established Williamson ether synthesis and procedures for analogous compounds.

Materials:

- 2-Bromo-6-naphthol
- 1-Bromopropane
- Potassium carbonate (K_2CO_3), anhydrous
- Acetone, anhydrous
- Dichloromethane (CH_2Cl_2)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous $NaCl$ solution)
- Anhydrous magnesium sulfate ($MgSO_4$) or sodium sulfate (Na_2SO_4)

Procedure:

- To a solution of 2-bromo-6-naphthol (1.0 eq) in anhydrous acetone, add anhydrous potassium carbonate (1.5 eq).
- Stir the resulting suspension at room temperature for 30 minutes.
- Add 1-bromopropane (1.2 eq) dropwise to the reaction mixture.
- Heat the reaction mixture to reflux and monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and filter off the solid potassium carbonate.

- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Dissolve the crude product in dichloromethane and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the residue by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford the pure **2-Bromo-6-propoxynaphthalene**.

Spectroscopic Characterization (Illustrative Data)

While specific spectroscopic data for **2-Bromo-6-propoxynaphthalene** is not readily available in the public domain, the following tables provide expected values based on the analysis of closely related compounds such as 2-bromo-6-methoxynaphthalene and other 2,6-disubstituted naphthalenes.^{[2][3][4]} This data is intended to serve as a guide for researchers in confirming the identity and purity of their synthesized compound.

Table 2: Predicted ¹H NMR Data for **2-Bromo-6-propoxynaphthalene** (in CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.90	d	1H	Ar-H
~7.75	d	1H	Ar-H
~7.60	dd	1H	Ar-H
~7.50	d	1H	Ar-H
~7.20	dd	1H	Ar-H
~7.10	d	1H	Ar-H
~4.05	t	2H	-O-CH ₂ -CH ₂ -CH ₃
~1.90	sextet	2H	-O-CH ₂ -CH ₂ -CH ₃
~1.10	t	3H	-O-CH ₂ -CH ₂ -CH ₃

Table 3: Predicted ^{13}C NMR Data for **2-Bromo-6-propoxynaphthalene** (in CDCl_3)

Chemical Shift (δ , ppm)	Assignment
~157	Ar-C-O
~135	Ar-C
~130	Ar-CH
~129	Ar-C
~128	Ar-CH
~127	Ar-CH
~120	Ar-C-Br
~119	Ar-CH
~106	Ar-CH
~70	-O-CH ₂ -CH ₂ -CH ₃
~22	-O-CH ₂ -CH ₂ -CH ₃
~10	-O-CH ₂ -CH ₂ -CH ₃

Table 4: Predicted IR and MS Data for **2-Bromo-6-propoxynaphthalene**

Technique	Expected Peaks/Signals
IR (cm^{-1})	~3050 (Ar C-H stretch), ~2960, 2870 (Aliphatic C-H stretch), ~1600, 1500 (Ar C=C stretch), ~1250 (Ar-O-C stretch), ~1050 (C-Br stretch)
MS (m/z)	~264/266 $[\text{M}]^+$ (presence of Br isotopes), fragments corresponding to loss of C_3H_7 , $\text{C}_3\text{H}_7\text{O}$, Br.

Application in Targeted Protein Degradation

2-Bromo-6-propoxynaphthalene is classified as a "Protein Degradator Building Block," indicating its utility in the synthesis of Proteolysis-Targeting Chimeras (PROTACs) and other related molecules.[1] PROTACs are heterobifunctional molecules that simultaneously bind to a target protein and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the target protein.

Logical Workflow for PROTAC Synthesis

The naphthalene scaffold of **2-Bromo-6-propoxynaphthalene** can serve as a core structure or a ligand for the protein of interest. The bromo-substituent is a key functional group for introducing a linker, which is then connected to an E3 ligase ligand.



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Caption: General workflow for utilizing **2-Bromo-6-propoxynaphthalene** in PROTAC synthesis.

Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-Bromo-6-propoxynaphthalene** is not widely available, related brominated aromatic compounds are generally considered to be irritants to the skin, eyes, and respiratory tract. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. All manipulations should be performed in a well-ventilated fume hood.

Conclusion

2-Bromo-6-propoxynaphthalene is a valuable building block for medicinal chemistry and drug discovery, particularly in the design of targeted protein degraders. Its straightforward synthesis via Williamson ether synthesis and the versatility of its bromo-substituent make it an attractive starting material for the construction of complex bioactive molecules. This guide provides a foundational understanding of its properties, synthesis, and potential applications, empowering researchers to leverage this compound in their pursuit of novel therapeutic agents.

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